

Essential Safety and Operational Guide for Handling (4-Fluorophenyl)methanol-d4

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Compound of Interest

Compound Name: (4-Fluorophenyl)methanol-d4

Cat. No.: B15554259

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This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **(4-Fluorophenyl)methanol-d4**. The following procedures are based on the safety data for its non-deuterated analog, (4-Fluorophenyl)methanol, and best practices for handling deuterated and halogenated compounds. A thorough risk assessment should be conducted before commencing any work with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **(4-Fluorophenyl)methanol-d4** is not readily available, the SDS for the analogous non-deuterated compound, Bis(4-fluorophenyl)methanol, indicates that it can cause serious eye irritation.^{[1][2]} Due to its fluorinated nature and as a general precaution for handling chemicals, appropriate personal protective equipment must be worn.

Table 1: Recommended Personal Protective Equipment (PPE)

Exposure Route	Recommended PPE & Engineering Controls	Rationale
Inhalation	- Work in a certified chemical fume hood.[1] - Ensure adequate ventilation.[1]	To prevent inhalation of potentially harmful vapors or dust.
Skin Contact	- Wear nitrile or neoprene gloves.[3][4] - Wear a flame-resistant lab coat.	To prevent skin absorption and irritation. Fluorinated compounds can have varying levels of skin permeability.
Eye Contact	- Wear chemical safety goggles with side protection.[1][3] - Use a face shield when handling larger quantities or when there is a splash hazard.[3]	To protect eyes from splashes, which could cause serious damage.[1][2]
Ingestion	- Do not eat, drink, or smoke in the laboratory. - Wash hands thoroughly after handling.[1]	To prevent accidental ingestion of the chemical.

Operational and Disposal Plans

A systematic approach to handling **(4-Fluorophenyl)methanol-d4**, from receipt to disposal, is crucial for laboratory safety.

Experimental Protocol: Safe Handling Procedure

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area in a tightly closed container.[1][5]
- Deuterated compounds can be hygroscopic; store in a desiccator to minimize moisture absorption.[6]

- Store away from incompatible materials such as strong oxidizing agents.[5]

2. Preparation and Handling:

- All handling of **(4-Fluorophenyl)methanol-d4** should be conducted in a certified chemical fume hood.[1]
- Ensure an eyewash station and safety shower are readily accessible.[3]
- Use clean, dry glassware to prevent contamination and potential reactions.[6]
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.

3. In Case of a Spill:

- For small spills, absorb the material with inert absorbent pads and place them in a sealed container for disposal.[5]
- For larger spills, evacuate the area and contact your institution's environmental health and safety department.[5]
- Ensure proper ventilation to the affected area.[5]

Disposal Plan

(4-Fluorophenyl)methanol-d4 is a halogenated organic compound and must be disposed of as hazardous waste.[5][7]

- Waste Segregation: Collect waste containing **(4-Fluorophenyl)methanol-d4** in a designated, properly labeled container for halogenated organic waste.[5][7] Do not mix with non-halogenated waste.[8]
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**(4-Fluorophenyl)methanol-d4**".[5]
- Disposal Request: Follow your institution's procedures for hazardous waste pickup. Do not dispose of this chemical down the drain.[5]

Quantitative Data Summary

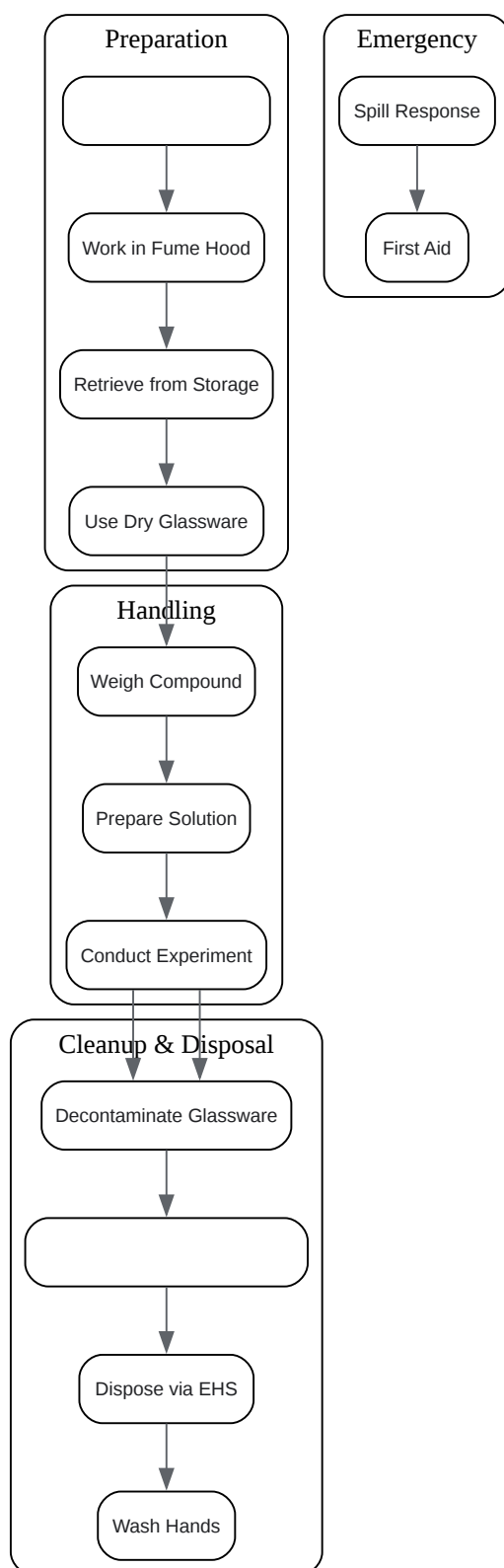
The following table summarizes available physical and chemical properties for the non-deuterated analog, Bis(4-fluorophenyl)methanol. These values should be considered as approximations for the deuterated compound.

Table 2: Physical and Chemical Properties of Bis(4-fluorophenyl)methanol

Property	Value	Source
CAS Number	365-24-2	[9]
Molecular Formula	C ₁₃ H ₁₀ F ₂ O	[9]
Melting Point	43-45 °C	[1][9]
Boiling Point	143 °C at 3 mmHg	[9]
Appearance	White to off-white solid/powder	[1]

Safety Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **(4-Fluorophenyl)methanol-d4**.



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Caption: Workflow for safe handling of **(4-Fluorophenyl)methanol-d4**.

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References

- [1. downloads.ossila.com](https://downloads.ossila.com) [downloads.ossila.com]
- [2. echemi.com](https://echemi.com) [echemi.com]
- [3. ipo.rutgers.edu](https://ipo.rutgers.edu) [ipo.rutgers.edu]
- [4. hsa.ie](https://hsa.ie) [hsa.ie]
- [5. braun.matse.illinois.edu](https://braun.matse.illinois.edu) [braun.matse.illinois.edu]
- [6. benchchem.com](https://benchchem.com) [benchchem.com]
- [7. bucknell.edu](https://bucknell.edu) [bucknell.edu]
- [8. riskmanagement.sites.olt.ubc.ca](https://riskmanagement.sites.olt.ubc.ca) [riskmanagement.sites.olt.ubc.ca]
- [9. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
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